

Application Notes and Protocols: IPrAuCl-Catalyzed Cycloisomerization of Enynes

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: IPrAuCl

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This document provides detailed procedures and application notes for the gold-catalyzed cycloisomerization of enynes, a powerful transformation in organic synthesis for the construction of complex molecular architectures. The protocols focus on the use of the N-heterocyclic carbene (NHC) gold complex, [1,3-Bis(2,6-diisopropylphenyl)imidazol-2-ylidene]gold(I) chloride (**IPrAuCl**), in combination with a silver salt cocatalyst.

Introduction

Gold(I) complexes, particularly those bearing N-heterocyclic carbene ligands like IPr, are highly effective catalysts for the cycloisomerization of enynes. The general mechanism involves the activation of the alkyne moiety of the enyne substrate by the cationic gold(I) species, which is generated in situ from the **IPrAuCl** precatalyst and a silver salt.^[1] This activation facilitates an intramolecular nucleophilic attack by the tethered alkene, leading to the formation of various carbo- and heterocyclic scaffolds.^{[2][3]} This method is noted for its mild reaction conditions, broad substrate scope, and high efficiency, making it a valuable tool in synthetic chemistry.^[1]

Experimental Protocols

General Procedure for the **IPrAuCl**-Catalyzed Cycloisomerization of 1,6-Enynes

This protocol is a representative example for the cycloisomerization of a 1,6-enyne to form a bicyclo[3.1.0]hexane derivative. Conditions may require optimization for different substrates.

Materials:

- Enyne substrate
- **IPrAuCl** (1-5 mol%)
- Silver salt (e.g., AgSbF₆, AgBF₄, AgOTf) (1-5 mol%)
- Anhydrous solvent (e.g., Dichloromethane (CH₂Cl₂), Toluene)
- Quenching agent (e.g., Triethylamine, Pyridine)
- Silica gel for column chromatography

Procedure:

- To a flame-dried round-bottom flask under an inert atmosphere (e.g., Nitrogen or Argon), add the enyne substrate.
- Dissolve the substrate in the anhydrous solvent (e.g., CH₂Cl₂ to a concentration of 0.1 M).
- In a separate vial, weigh the **IPrAuCl** precatalyst and the silver salt cocatalyst.
- Add the catalyst and cocatalyst to the stirred solution of the enyne at room temperature.
Note: The active catalyst is the cationic species [IPrAu]⁺, formed upon abstraction of the chloride by the silver salt.^[1]
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS). Reactions are typically complete within 1 to 24 hours.
- Upon completion, quench the reaction by adding a few drops of triethylamine or by filtering through a short plug of silica gel with the addition of triethylamine to the eluent.
- Remove the solvent in vacuo.
- Purify the crude product by flash column chromatography on silica gel using an appropriate solvent system (e.g., hexanes/ethyl acetate).

Data Presentation: Substrate Scope and Yields

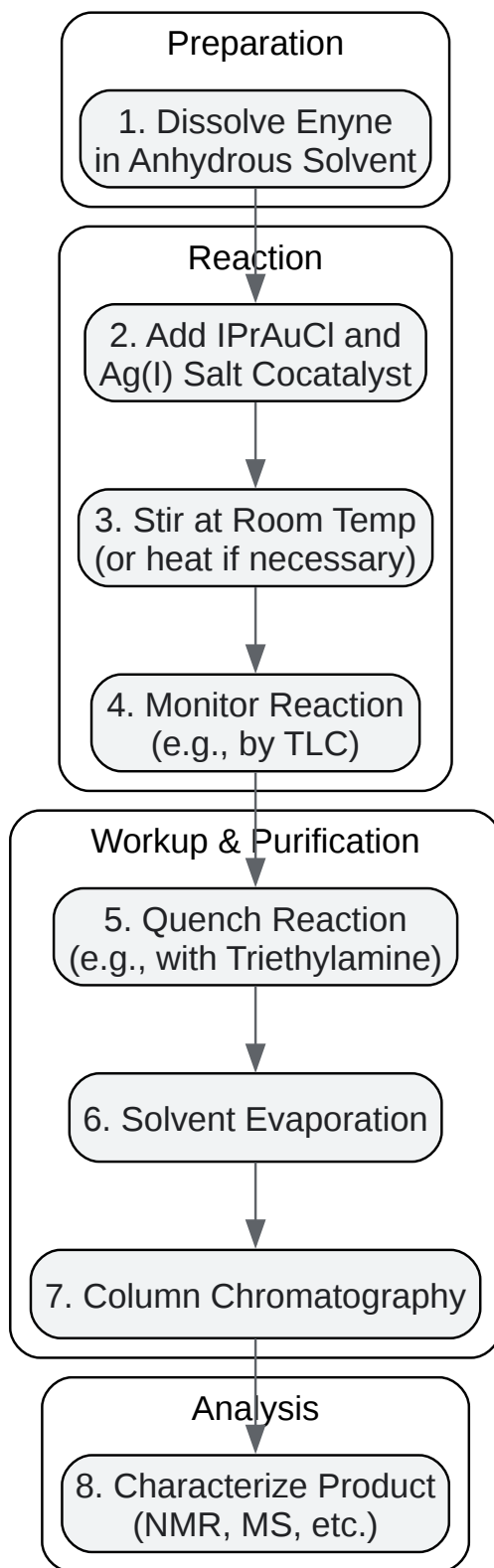
The **IPrAuCl/Ag(I)** catalytic system is versatile and has been successfully applied to a variety of enyne substrates, leading to diverse structural motifs. The following table summarizes representative examples.

Enyne Type	Substrate	Product Type	Catalyst System	Yield (%)	Reference
1,6-Enyne	O-tethered 1,6-enynes	Bicyclic Enol Ethers	IPrAuCl / AgSbF ₆	18-99%	[1]
1,6-Enyne	N-tethered 1,6-enynes	Bicyclo[3.1.0] hexane boranes	NHC-Au(I) / Ag(I)	Good	[1]
1,6-Enyne	General 1,6-enynes with diphenylsulfoxide	Cyclopropyl Aldehydes	IPrAuCl / AgSbF ₆ (2.5-5 mol%)	90-94%	[1]
1,5-Enyne	1,5-Enynes with a cyclopropane ring	Tricyclic Cyclobutene	NHC-Au(I)-NTf ₂	43-75%	[1]
1,7-Enyne	O-tethered 1,7-enynes with a cyclopropane moiety	Highly Substituted Furans	NHC-Au(I)	Good	[1]
1,3-Dien-8-yne	1,3-Dien-8-yne with diazoester	[5.3.0] Bicyclic Adducts	IPrAuCl / AgSbF ₆	Moderate	[1]

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the **IPrAuCl**-catalyzed cycloisomerization of enynes.

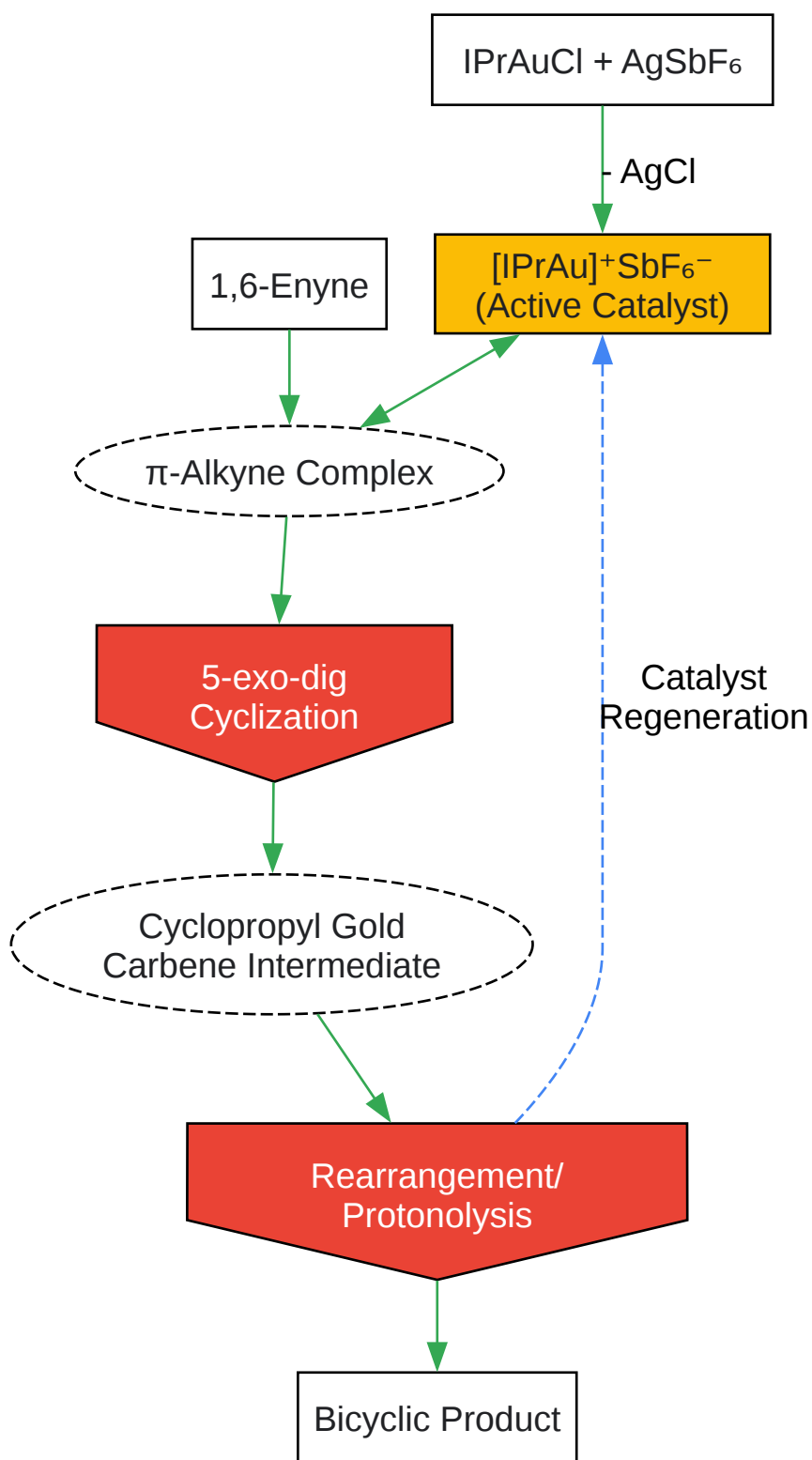


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Caption: General workflow for gold-catalyzed enyne cycloisomerization.

Catalytic Cycle Signaling Pathway

The diagram below outlines the generally accepted catalytic cycle for the gold(I)-catalyzed cycloisomerization of a 1,6-enyne.



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Caption: Proposed catalytic cycle for enyne cycloisomerization.

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References

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